

Application Notes and Protocols for 4-(2-Methyl-4-thiazolyl)phenol

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Compound of Interest

Compound Name: 4-(2-Methyl-4-thiazolyl)phenol

Cat. No.: B1581357

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Introduction

4-(2-Methyl-4-thiazolyl)phenol is a versatile heterocyclic compound with a range of reported biological activities, making it a molecule of interest in pharmaceutical and agricultural research. Its structure, featuring a phenol group attached to a methyl-thiazole core, underpins its potential as an antimicrobial agent and an enzyme inhibitor.^[1] These application notes provide detailed protocols for the preparation of stock solutions and general methodologies for assessing its biological activity.

Physicochemical and Solubility Data

Proper preparation of stock solutions is critical for accurate and reproducible experimental results. The following table summarizes the key physicochemical properties of **4-(2-Methyl-4-thiazolyl)phenol** and its solubility in common laboratory solvents.

Property	Value	Reference
CAS Number	30686-73-8	[2]
Molecular Formula	C ₁₀ H ₉ NOS	[2]
Molecular Weight	191.25 g/mol	[2]
Appearance	Colorless or white crystalline solid	Chem-Impex
Purity	≥98.0% (HPLC)	[2]
Melting Point	211 - 215 °C	Chem-Impex
Solubility in DMSO	50 mg/mL (261.44 mM)	MedchemExpress
Storage of Solid	Room Temperature	Chem-Impex
Storage of Stock Solution	-20°C for up to 1 month, -80°C for up to 6 months	MedchemExpress

Preparation of Stock Solutions

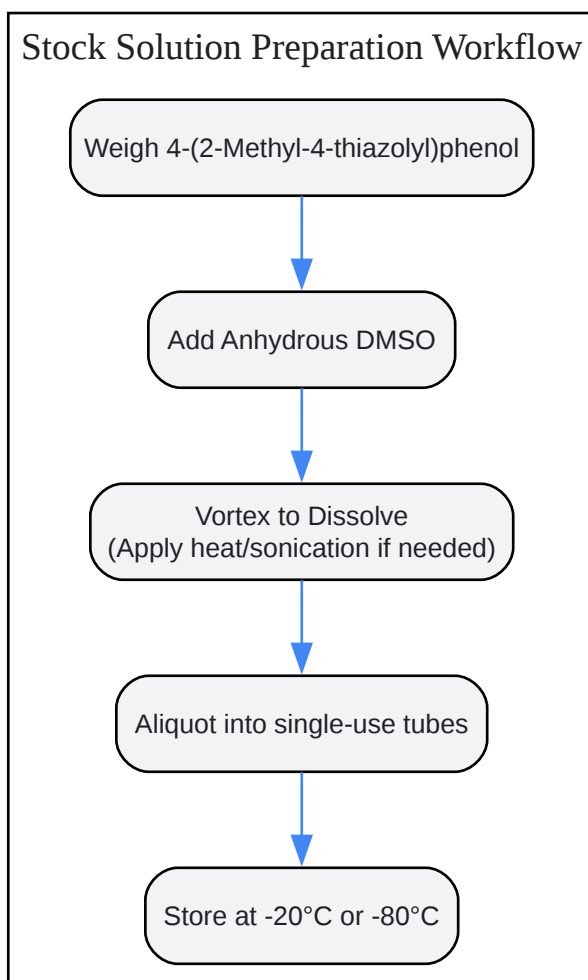
This protocol details the preparation of a 50 mM stock solution of **4-(2-Methyl-4-thiazolyl)phenol** in dimethyl sulfoxide (DMSO).

Materials

- **4-(2-Methyl-4-thiazolyl)phenol** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Water bath or heating block (optional)
- Ultrasonic bath (optional)

Protocol

- Calculate the required mass: To prepare 1 mL of a 50 mM stock solution, weigh out 9.56 mg of **4-(2-Methyl-4-thiazolyl)phenol**. Calculation: $0.050 \text{ mol/L} \times 191.25 \text{ g/mol} \times 0.001 \text{ L} = 0.00956 \text{ g} = 9.56 \text{ mg}$
- Dissolution: Add the weighed compound to a sterile microcentrifuge tube. Add 1 mL of anhydrous DMSO.
- Solubilization: Cap the tube securely and vortex thoroughly. If the compound does not fully dissolve, gentle warming (up to 60°C) and/or sonication can be used to aid dissolution. Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).



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Workflow for preparing a stock solution of **4-(2-Methyl-4-thiazolyl)phenol**.

Experimental Protocols

The following are generalized protocols for assessing the biological activity of **4-(2-Methyl-4-thiazolyl)phenol** based on its known applications. Researchers should optimize these protocols for their specific experimental systems.

Antimicrobial Susceptibility Testing (Broth Microdilution)

This protocol outlines a method to determine the Minimum Inhibitory Concentration (MIC) of **4-(2-Methyl-4-thiazolyl)phenol** against a bacterial strain. Thiazole derivatives have shown

potent antibacterial activity with MIC values as low as 1 µg/mL against certain strains.

Materials:

- Bacterial culture in logarithmic growth phase
- Mueller-Hinton Broth (MHB) or other appropriate bacterial growth medium
- Sterile 96-well microplates
- 50 mM stock solution of **4-(2-Methyl-4-thiazolyl)phenol** in DMSO
- Positive control antibiotic (e.g., ampicillin, ciprofloxacin)
- Negative control (DMSO)

Protocol:

- Prepare Bacterial Inoculum: Dilute the bacterial culture in MHB to a concentration of approximately 5×10^5 CFU/mL.
- Serial Dilutions: In a 96-well plate, perform serial two-fold dilutions of the **4-(2-Methyl-4-thiazolyl)phenol** stock solution in MHB to achieve a range of desired concentrations (e.g., 256 µg/mL to 0.5 µg/mL). Ensure the final DMSO concentration is consistent across all wells and does not exceed a level toxic to the bacteria (typically $\leq 1\%$).
- Inoculation: Add the prepared bacterial inoculum to each well containing the compound dilutions, positive control, and negative control.
- Incubation: Cover the plate and incubate at 37°C for 18-24 hours.
- Determine MIC: The MIC is the lowest concentration of the compound that results in no visible bacterial growth.

In Vitro Enzyme Inhibition Assay

This protocol provides a general framework for evaluating the inhibitory effect of **4-(2-Methyl-4-thiazolyl)phenol** on a target enzyme. Thiazole-containing compounds have been investigated

as inhibitors of various enzymes, with IC₅₀ values often in the micromolar range.^[3]

Materials:

- Purified target enzyme
- Enzyme substrate
- Assay buffer
- 50 mM stock solution of **4-(2-Methyl-4-thiazolyl)phenol** in DMSO
- Known inhibitor of the target enzyme (positive control)
- 96-well microplate (UV-transparent or opaque, depending on the detection method)
- Microplate reader

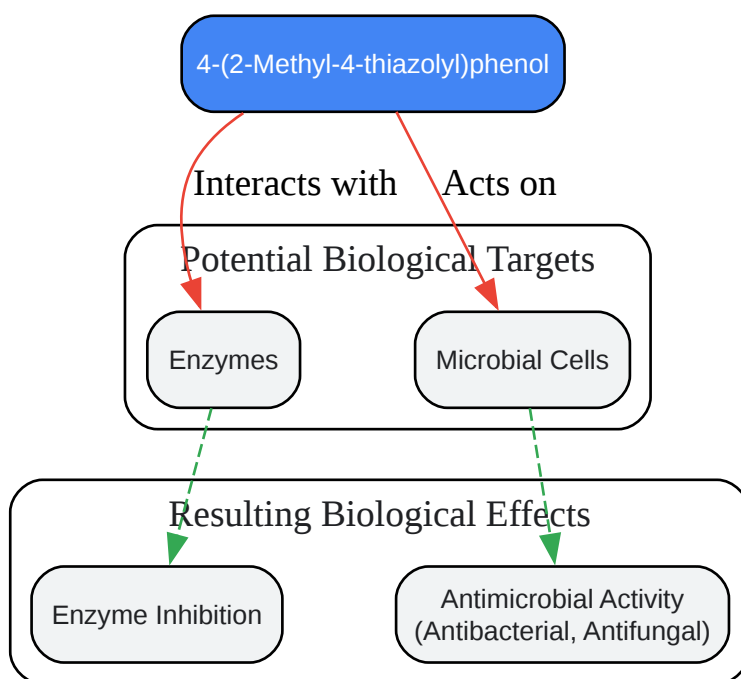
Protocol:

- **Prepare Reagents:** Prepare solutions of the enzyme and substrate in the assay buffer at their optimal concentrations.
- **Compound Dilutions:** Prepare serial dilutions of the **4-(2-Methyl-4-thiazolyl)phenol** stock solution in the assay buffer.
- **Assay Reaction:** In a 96-well plate, add the assay buffer, the compound dilutions (or DMSO for the control), and the enzyme solution. Allow for a pre-incubation period if necessary for the compound to bind to the enzyme.
- **Initiate Reaction:** Add the substrate to all wells to start the enzymatic reaction.
- **Detection:** Measure the enzyme activity by monitoring the change in absorbance or fluorescence over time using a microplate reader.
- **Data Analysis:** Calculate the percentage of enzyme inhibition for each compound concentration relative to the DMSO control. Determine the IC₅₀ value by plotting the percent

inhibition against the logarithm of the compound concentration and fitting the data to a suitable dose-response curve.

Potential Biological Activities

While specific signaling pathways for **4-(2-Methyl-4-thiazolyl)phenol** are not yet fully elucidated, its known biological activities suggest potential interactions with key cellular processes.



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Potential biological activities of **4-(2-Methyl-4-thiazolyl)phenol**.

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References

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- To cite this document: BenchChem. [Application Notes and Protocols for 4-(2-Methyl-4-thiazolyl)phenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581357#preparation-of-stock-solutions-of-4-2-methyl-4-thiazolyl-phenol]

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